Application Note: Crystallization Protocol for 1H-Indole-5-Carbaldehyde Oxime

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Compound of Interest

Compound Name:	*1H-indole-5-carbaldehyde oxime*
CAS No.:	*1402390-75-3*
Cat. No.:	*B1318988*

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Executive Summary

This application note details the protocol for the crystallization and purification of **1H-indole-5-carbaldehyde oxime**, a critical intermediate in the synthesis of kinase inhibitors and agrochemical fungicides. While the aldehyde precursor (1H-indole-5-carbaldehyde) has a well-documented melting point of 100–103 °C, the oxime derivative exhibits distinct physicochemical properties, including a significantly higher melting point and potential for syn/anti isomerism.

This guide addresses the common challenges associated with indole oxime crystallization—specifically oiling out and inorganic salt contamination—and provides a robust, scalable method using a Ethanol:Water solvent system.[1]

Physicochemical Profile & Pre-requisites

Before initiating crystallization, the material's profile must be understood to select the correct thermodynamic parameters.[1]

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Property	Description	Implications for Crystallization
Compound	1H-Indole-5-carbaldehyde oxime	Target molecule.[1][2][3][4]
Molecular Weight	160.17 g/mol	Moderate MW; likely crystalline solid.[1]
Precursor MP	100–103 °C (Aldehyde)	Impurity marker.[1] Product MP expected >140 °C.
Solubility	High in EtOH, DMSO, Acetone.[1] Low in Water.[1]	Ideal for anti-solvent crystallization.[1]
Isomerism	Syn (Z) and Anti (E) forms	Crystallization may enrich one isomer.[1]
Key Impurities	NaCl/KCl (from synthesis), unreacted aldehyde.[1]	Requires hot filtration step.[1]

The Isomer Challenge

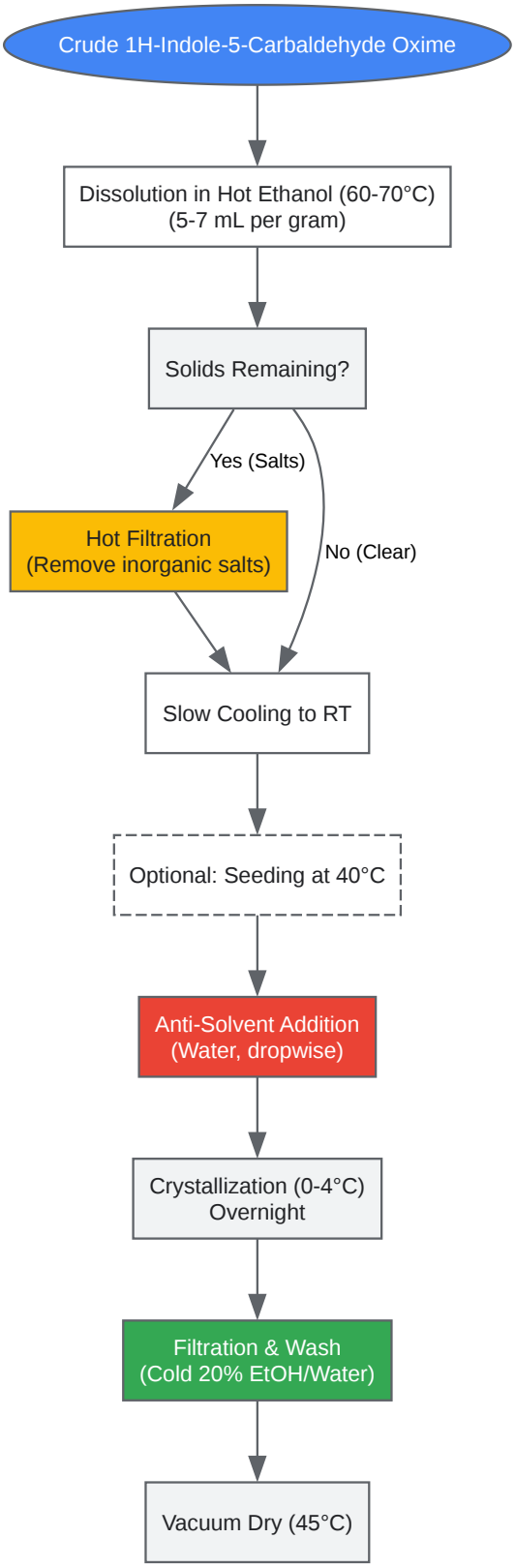
Oximes exist in dynamic equilibrium between syn and anti isomers.[1] In solution, these interconvert, but in the solid state, they pack differently.[1]

- Insight: Rapid cooling often precipitates a mixture (lower MP).[1] Slow cooling or controlled anti-solvent addition favors the thermodynamically stable isomer (typically anti for sterically unhindered aldehydes).[1]

Experimental Workflow (Diagram)

The following Graphviz diagram outlines the decision logic and process flow for the purification.

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Figure 1: Decision tree for the purification of indole oximes, emphasizing salt removal and controlled supersaturation.

Detailed Crystallization Protocol

Solvent System Selection

Based on the solubility of the indole scaffold and the polarity of the oxime group, the Ethanol/Water system is the primary recommendation.

- Solvent A (Good Solvent): Ethanol (absolute or 95%).[1] Dissolves the organic oxime but precipitates inorganic salts (NaCl) generated during oximation.[1]
- Solvent B (Anti-Solvent): Water.[1] Drastically reduces oxime solubility, forcing crystallization.[1]

Step-by-Step Procedure

Step 1: Dissolution

- Charge crude **1H-indole-5-carbaldehyde oxime** into a round-bottom flask.
- Add Ethanol (5 mL per gram of crude).
- Heat to reflux (approx. 78 °C) with stirring.
- Observation: If the solution is cloudy with white granular solids, these are likely inorganic salts (NaCl).[1] If oily droplets appear, add more Ethanol until homogenous.[1]

Step 2: Hot Filtration (Critical for Purity)

- While maintaining the temperature >60 °C, filter the solution through a pre-warmed Buchner funnel or glass frit.
- Why? This removes inorganic salts trapped in the crude matrix, which can act as nucleation sites for amorphous precipitation (oiling out).[1]

Step 3: Controlled Crystallization

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- Return the clear filtrate to the vessel.[1]
- Allow the solution to cool slowly to 40–45 °C.
- Anti-Solvent Addition: Add Water dropwise.[1]
  - Target Ratio: Final solvent composition should be approx. 1:1 to 1:2 (EtOH:Water).[1]
  - Stop Point: Stop adding water when a persistent turbidity (cloudiness) is observed.[1]
- Re-heat slightly to clear the turbidity, then let cool to Room Temperature (RT) undisturbed for 2 hours.
- Transfer to a fridge/ice bath (0–4 °C) for 4–12 hours to maximize yield.

Step 4: Isolation

- Filter the crystals using vacuum filtration.[1]
- Wash: Wash the cake with cold Ethanol:Water (1:3 ratio). Do not use pure ethanol as it may redissolve the product.
- Drying: Dry in a vacuum oven at 45 °C for 12 hours. High heat (>60 °C) should be avoided to prevent dehydration to the nitrile or isomer interconversion.[1]

Troubleshooting & Optimization

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Issue	Root Cause	Corrective Action
Oiling Out	Supersaturation is too high or impurities are lowering the melting point.[1]	1. Use Acetone/Water instead of Ethanol/Water.2. Slow down the water addition.3. Seed the solution at the first sign of turbidity.[1]
Low Yield	Product is too soluble in the mother liquor.[1]	Increase the Water fraction to 1:3 or cool to -10 °C.
Colored Impurities	Oxidation products (common in indoles).[1]	Add activated charcoal (5 wt%) during Step 1, stir for 10 mins, then hot filter.
Melting Point Depression	Mixture of syn/anti isomers.[1]	Recrystallize again. Slow cooling favors the stable isomer.[1]

Characterization Criteria

Since specific literature data for the 5-isomer is sparse, use these validation markers:

- Appearance: White to off-white needles or crystalline powder.[1]
- Melting Point (MP):
  - Aldehyde precursor: 100–103 °C.[1]
  - Target Oxime: Expected >140 °C (likely 150–180 °C range).
  - Note: If MP is <110 °C, significant aldehyde remains.[1]
- H-NMR (DMSO-d6):
  - Look for the Aldehyde proton (-CHO) at ~10.0 ppm (should be absent).[1]
  - Confirm Oxime proton (-CH=N-OH): Singlet typically at 8.0–8.3 ppm and the hydroxyl proton (-OH) at 10.5–11.5 ppm.[1]

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